Pre-Formulation & Stability Profiling: 3-(1H-imidazol-5-yl)piperidine

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Compound of Interest

Compound Name:	*3-(1H-imidazol-5-yl)piperidine*
CAS No.:	*784080-46-2*
Cat. No.:	*B1439327*

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Technical Guidance for Drug Development & Chemical Biology[1]

Executive Summary

This technical guide outlines the pre-formulation strategy for **3-(1H-imidazol-5-yl)piperidine**, a pivotal heterocyclic scaffold often utilized in the synthesis of Histamine H3/H4 receptor ligands and enzyme inhibitors.[1] Due to the presence of two distinct basic centers—the secondary amine of the piperidine and the amphoteric imidazole ring—this molecule exhibits complex pH-dependent solubility and ionization behaviors that are critical for assay development and formulation.[1]

This document provides a self-validating framework for characterizing the solubility and stability of this scaffold, ensuring data integrity for downstream medicinal chemistry and pharmacological applications.[1]

Physicochemical Architecture

Understanding the molecular ionization state is the prerequisite for all stability and solubility experiments.[1] **3-(1H-imidazol-5-yl)piperidine** exists as a tautomeric system with two primary

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ionization constants.

Structural & Ionization Profile[1][3]

- Molecular Weight: 151.21 g/mol [1]
- Molecular Formula: C

  H

  N

  [1][2]
- CAS Number: 784080-46-2[1]
- Core Scaffolds: Piperidine (saturated 6-membered ring) linked at C3 to Imidazole (aromatic 5-membered ring).[1]

pKa Prediction & Tautomerism

The molecule possesses two ionizable groups relevant to physiological pH:

- Piperidine Nitrogen (

  ): Highly basic (Estimated pKa

  10.8 – 11.2).[1] In most aqueous environments, this amine will be protonated (

).[1]
- Imidazole Nitrogen (

  ): Amphoteric (Estimated pKa

  6.9 – 7.1).[1] It acts as a base below pH 7 and a neutral species above pH 7.[1]

Implication for Solubility:

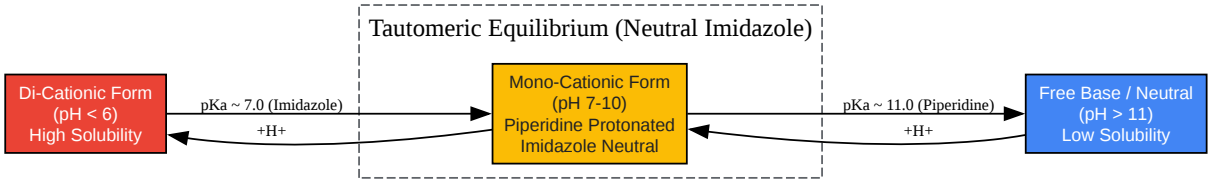
- pH < 6.0: The molecule exists predominantly as a Di-cation (High Solubility).[1]

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- pH 7.0 – 10.0: The molecule exists as a Mono-cation (Moderate/High Solubility).[1]
- pH > 11.0: The molecule approaches its Free Base form (Lowest Solubility, potential for precipitation).[1]

Ionization Diagram

The following diagram illustrates the protonation states and tautomeric equilibrium critical for interpreting HPLC and solubility data.



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Figure 1: pH-dependent ionization pathway of **3-(1H-imidazol-5-yl)piperidine**.[1]

Solubility Profiling Protocols

Do not rely on visual inspection alone.[1] All solubility data must be quantified using HPLC-UV or LC-MS to distinguish between soluble fraction and colloidal suspension.[1]

Equilibrium Solubility (Shake-Flask Method)

Objective: Determine the thermodynamic solubility in biorelevant media.

Protocol:

- Preparation: Weigh excess solid compound (~5 mg) into 1.5 mL microcentrifuge tubes.
- Solvent Addition: Add 500 µL of the respective buffer (pH 1.2, 4.5, 6.8, 7.4, and 10.0).
- Equilibration: Agitate at 25°C for 24 hours (orbital shaker at 750 rpm).

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- Separation: Centrifuge at 15,000 rpm for 10 minutes. Check pH of supernatant to ensure buffering capacity was maintained.
- Quantification: Dilute supernatant with mobile phase and analyze via HPLC.

Target Solubility Thresholds:

Medium	Target pH	Expected Solubility	Relevance
0.1N HCl	**1.2**	**> 50 mg/mL**	**Gastric Fluid Simulation**
Acetate Buffer	4.5	> 20 mg/mL	Early Duodenum
Phosphate Buffer	7.4	> 5 mg/mL	Systemic Circulation

| Borate Buffer | 10.0 | < 1 mg/mL | Basic Extraction Limit |

Organic Solvent Screening

For synthesis and purification, solubility in polar organic solvents is critical.[1]

- Recommended Solvents: Methanol, DMSO, Dimethylacetamide (DMAc).[1]
- Poor Solvents: Hexanes, Diethyl ether (useful for precipitation/crystallization of the free base).[1]

Stability Studies (Forced Degradation)

This section defines the "Stress Testing" required to identify degradation pathways.[1] The imidazole ring is generally robust, but the secondary amine of the piperidine is susceptible to oxidation (N-oxide formation).[1]

Stress Testing Workflow

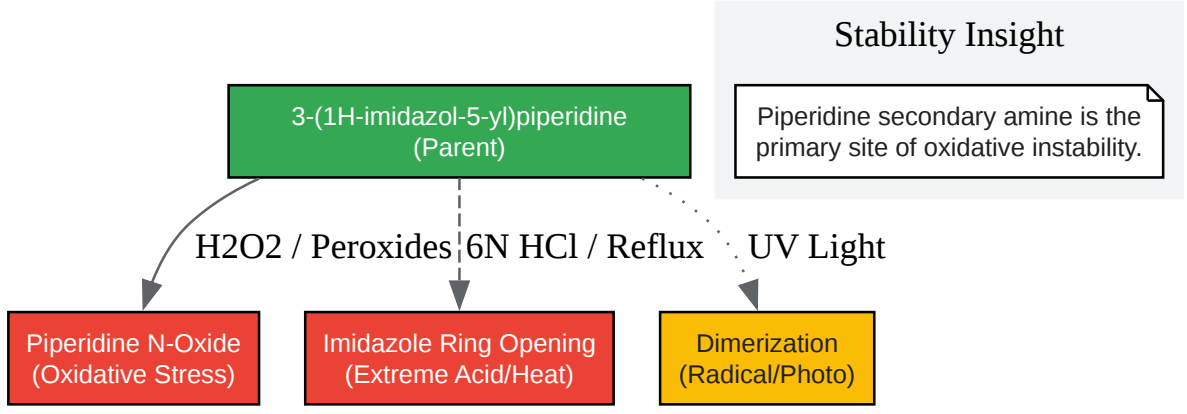
Conduct these tests at a concentration of 1 mg/mL.[1]

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Stress Condition	Reagent/Condition	Duration	Target Degradation
Acid Hydrolysis	1N HCl, 60°C	24 Hours	5-20%
Base Hydrolysis	1N NaOH, 60°C	24 Hours	5-20%
Oxidation	3% H O , RT	4 Hours	5-20%
Thermal	60°C (Solid State)	7 Days	< 5%
Photostability	Xenon Lamp (1.2M Lux[1]·hr)	ICH Q1B	< 5%

Degradation Pathway Diagram

The following logic map details the likely degradation routes based on the functional group chemistry.



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Figure 2: Predicted degradation pathways under ICH stress conditions.

Analytical Method Development

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To accurately monitor solubility and stability, a specific Reverse Phase HPLC (RP-HPLC) method is required.[1] Standard C18 columns may show peak tailing due to the basic piperidine moiety.[1]

Recommended Chromatographic Conditions

- Column: C18 with high pH stability (e.g., Waters XBridge C18 or Agilent Zorbax Extend-C18).[1]
  - Rationale: Allows operation at pH > 8.0, keeping the piperidine deprotonated (neutral) to improve peak shape, or use a charged surface hybrid (CSH) column at low pH.[1]
- Mobile Phase A: 10 mM Ammonium Bicarbonate (pH 10.0) OR 0.1% TFA in Water (pH 2.0).[1]
  - Note: Avoid neutral pH (6-8) where the imidazole pKa causes peak broadening.[1]
- Mobile Phase B: Acetonitrile.[1]
- Detection: UV at 210 nm (Piperidine absorbance is low; rely on Imidazole transition).[1]
- Flow Rate: 1.0 mL/min.[1]

System Suitability Criteria

- Tailing Factor: (Critical for basic amines).[1]
- Resolution: between Parent and N-oxide degradant.
- Injection Precision: RSD < 1.0% (n=6).

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